

# Transketolase-IN-2: A Novel Inhibitor of Transketolase for Weed Management

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Transketolase-IN-2

Cat. No.: B15610869

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## Introduction

Transketolase (TKT) is a pivotal enzyme in the pentose phosphate pathway (PPP), a fundamental metabolic route essential for the synthesis of nucleotides, aromatic amino acids, and NADPH. In plants, TKT also plays a crucial role in the Calvin cycle, which is central to carbon fixation during photosynthesis. Given its critical functions, TKT has emerged as a promising target for the development of novel herbicides. **Transketolase-IN-2** is a potent inhibitor of TKT, demonstrating significant herbicidal activity against common weed species. This technical guide provides a comprehensive overview of **Transketolase-IN-2**, including its biochemical properties, mechanism of action, and methodologies for its evaluation.

## Core Data Summary

The inhibitory activity of **Transketolase-IN-2** has been quantified against plant TKT and its herbicidal effects evaluated on various weed species. The following tables summarize the available quantitative data.

**Table 1: In Vitro Enzyme Inhibition Data**

Compound	Target	IC50 (mg/L)
Transketolase-IN-2	SvTKL (Setaria viridis Transketolase)	0.11

**Table 2: Herbicidal Activity of Transketolase-IN-2**

Weed Species	Concentration (mg/L)	Root Inhibition (%)	Stem Inhibition (%)
Digitaria sanguinalis (Large Crabgrass)	100	~80	~80
	200	92	90
Amaranthus retroflexus (Redroot Pigweed)	100	~80	~80
	200	91	90

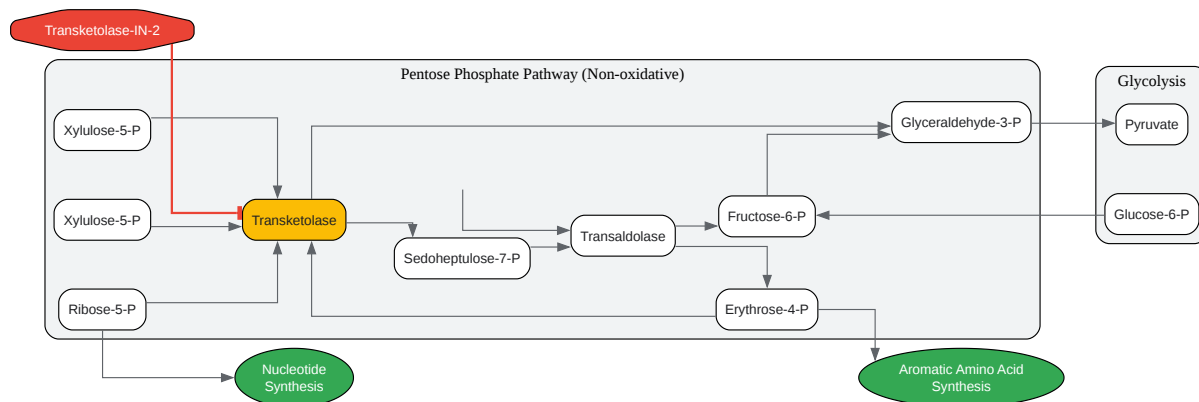
## Mechanism of Action

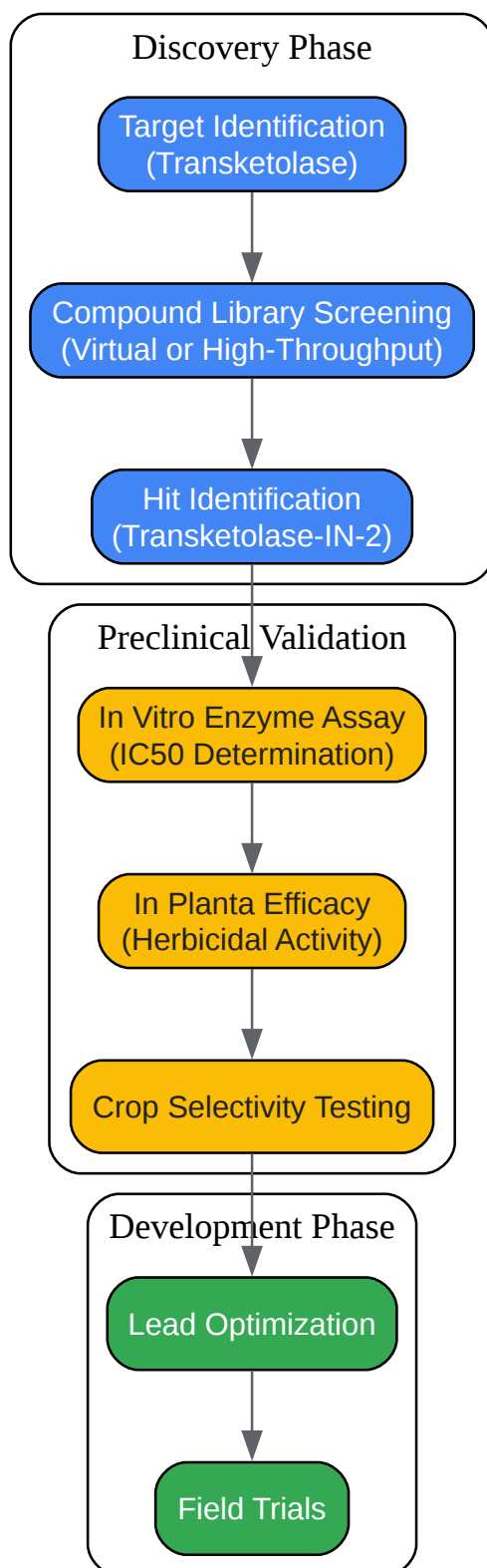
**Transketolase-IN-2** exerts its herbicidal effects by directly inhibiting the enzymatic activity of transketolase. TKT is a thiamine pyrophosphate (TPP)-dependent enzyme that catalyzes the transfer of a two-carbon unit from a ketose donor to an aldose acceptor. This function is vital for the non-oxidative branch of the PPP, which generates precursors for nucleotide biosynthesis (Ribose-5-phosphate) and intermediates that can re-enter glycolysis (Fructose-6-phosphate and Glyceraldehyde-3-phosphate).

By inhibiting TKT, **Transketolase-IN-2** disrupts these critical metabolic pathways, leading to an accumulation of sugar phosphates and a depletion of essential biosynthetic precursors. In plants, this inhibition also impacts the Calvin cycle, thereby hindering carbon fixation and ultimately leading to growth arrest and plant death.

## Signaling and Metabolic Pathways

The inhibition of TKT by **Transketolase-IN-2** has significant downstream effects on cellular metabolism. The following diagram illustrates the central role of TKT in the pentose phosphate pathway and its connection to glycolysis.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)